

Application Notes and Protocols for Preparing Cefotaxime Stock Solutions in Cell Culture

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Compound of Interest

Compound Name: Cefotaxime

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These application notes provide detailed protocols for the preparation, storage, and application of Cefotaxime stock solutions to prevent bacterial contamination in cell culture. Cefotaxime is a third-generation cephalosporin antibiotic effective against a broad spectrum of Gram-positive and Gram-negative bacteria.^{[1][2][3]} Its mechanism of action involves the inhibition of bacterial cell wall synthesis, making it a valuable tool for maintaining aseptic conditions in sensitive cell culture environments.^{[1][2][4][5][6]}

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation and use of Cefotaxime stock solutions.

Parameter	Value	Reference
Chemical Formula	C ₁₆ H ₁₆ N ₅ NaO ₇ S ₂	[7]
Molecular Weight	477.5 g/mol	[7]
Solubility in Water	50 mg/mL	[8]
Solubility in PBS (pH 7.2)	~10 mg/mL	[7]
Solubility in DMSO	~10 mg/mL	[7]
Recommended Stock Solution Concentration	10 - 100 mg/mL	[9]
Recommended Working Concentration	50 - 250 mg/L (µg/mL)	[8]
Storage of Powder	-20°C (≥4 years stability)	[7]
Storage of Stock Solution (Aqueous)	-20°C (stable for up to 13 weeks)	[10]
Short-term Storage of Stock Solution (Aqueous)	2-8°C (stable for 5-10 days)	[10][11]
Stability at Room Temperature (22°C)	Up to 24 hours	[10]

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL Cefotaxime Stock Solution

This protocol describes the preparation of a 1000x stock solution of Cefotaxime.

Materials:

- Cefotaxime Sodium Salt powder (e.g., Sigma-Aldrich C7039)
- Sterile, deionized, or distilled water

- Sterile 0.22 μm syringe filter
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile syringes (e.g., 10 mL or 20 mL)
- Sterile pipette tips
- Laminar flow hood or biological safety cabinet

Procedure:

- **Aseptic Technique:** Perform all steps in a laminar flow hood or biological safety cabinet to maintain sterility.
- **Weighing:** Accurately weigh 1 gram of Cefotaxime Sodium Salt powder.
- **Dissolving:** Add the powder to a sterile conical tube. Using a sterile pipette, add 10 mL of sterile water to the tube.
- **Mixing:** Cap the tube tightly and vortex or invert until the powder is completely dissolved. The solution should be clear to slightly yellow.
- **Sterilization:** Draw the Cefotaxime solution into a sterile syringe. Attach a sterile 0.22 μm syringe filter to the syringe.
- **Filtering:** Filter the solution into a new, sterile conical tube. This step removes any potential bacterial contamination.
- **Aliquoting:** Dispense the sterile stock solution into smaller, sterile microcentrifuge tubes (e.g., 1 mL aliquots). This minimizes the number of freeze-thaw cycles for the entire stock.
- **Labeling and Storage:** Clearly label the aliquots with the name of the antibiotic, concentration (100 mg/mL), and the date of preparation. Store the aliquots at -20°C .

Protocol 2: Using Cefotaxime Stock Solution in Cell Culture

This protocol outlines the dilution of the stock solution to a final working concentration in cell culture medium.

Materials:

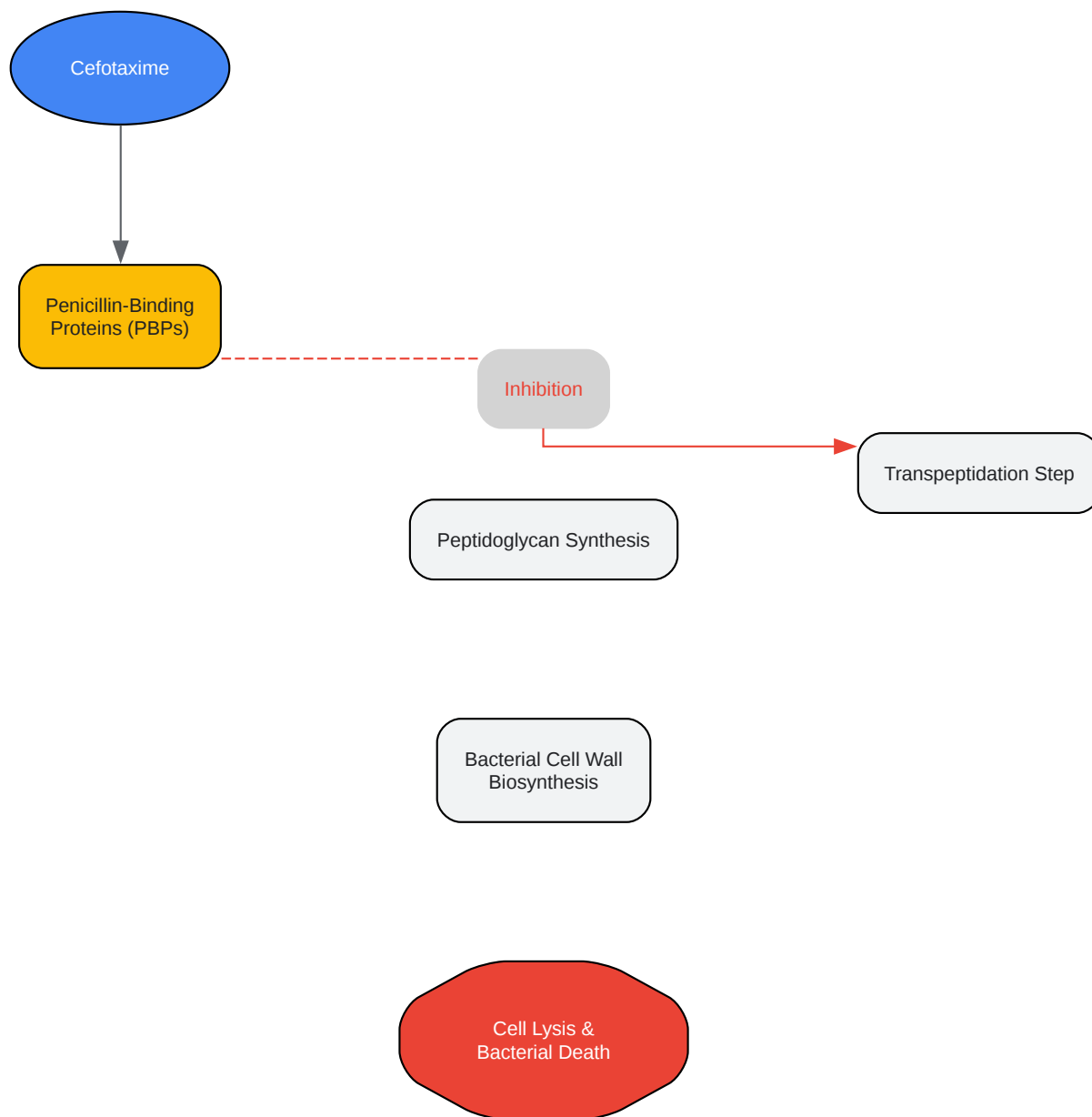
- Prepared 100 mg/mL sterile Cefotaxime stock solution
- Complete cell culture medium (e.g., DMEM or RPMI-1640 with serum and other supplements)
- Sterile pipette and tips

Procedure:

- Thawing: Thaw an aliquot of the 100 mg/mL Cefotaxime stock solution at room temperature or in a 37°C water bath.
- Dilution: To achieve a final working concentration of 100 µg/mL (a commonly used concentration), add 1 µL of the 100 mg/mL stock solution for every 1 mL of cell culture medium. For example, to prepare 500 mL of medium, add 500 µL of the stock solution.
- Mixing: Gently swirl the medium to ensure the Cefotaxime is evenly distributed.
- Application: The medium containing Cefotaxime is now ready for use in your cell culture experiments.

Visualizations

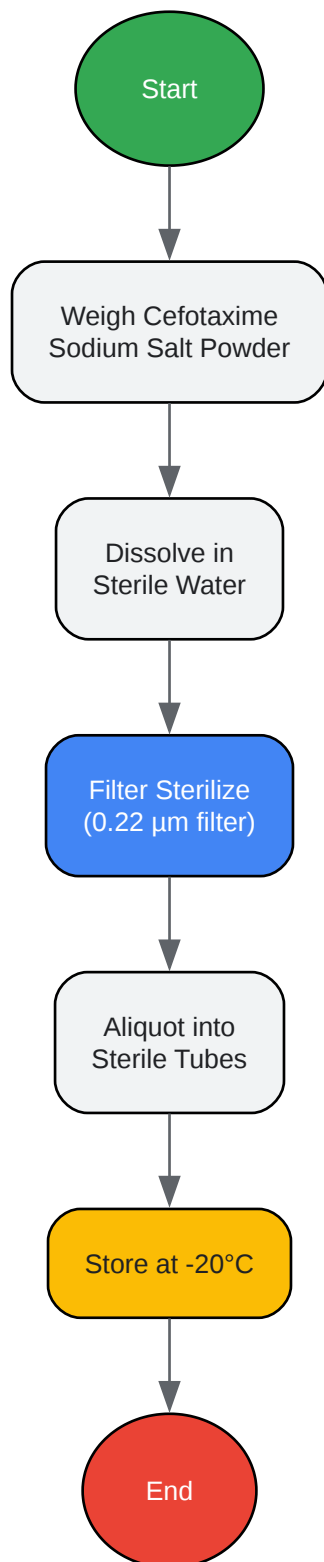
Signaling Pathway: Mechanism of Cefotaxime Action



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Caption: Mechanism of Cefotaxime action on bacterial cell wall synthesis.

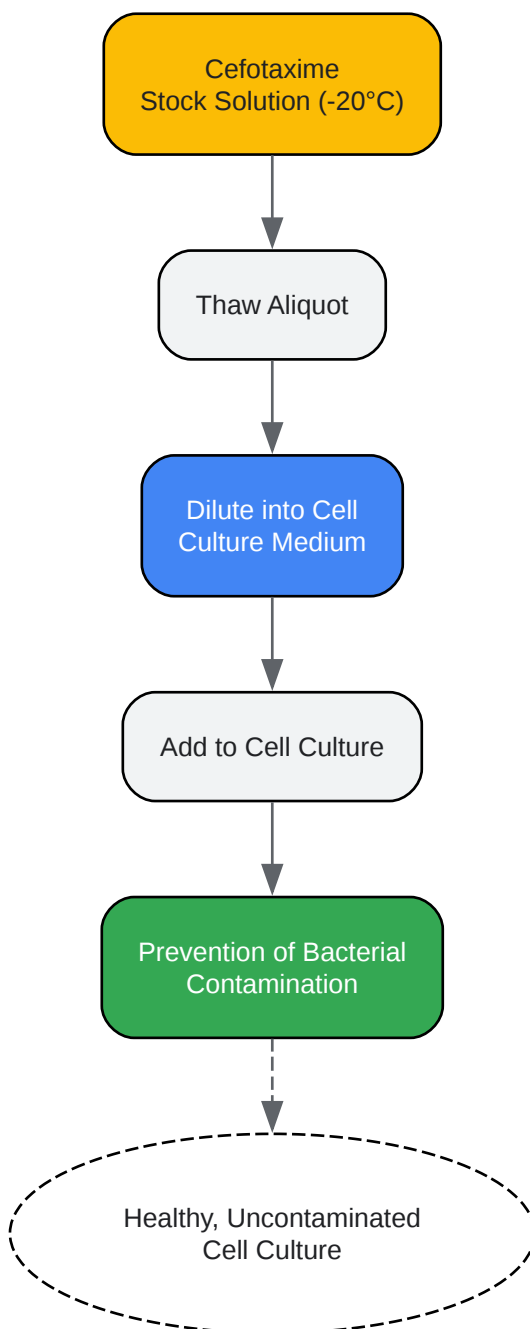
Experimental Workflow: Preparation of Cefotaxime Stock Solution



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Caption: Workflow for preparing a sterile Cefotaxime stock solution.

Logical Relationship: Use of Cefotaxime in Cell Culture



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